

Discovery and development of CCG-203971

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Compound of Interest

Compound Name: CCG-203971
CAS No.: 1443437-74-8
Cat. No.: B15612019

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An In-depth Technical Guide to the Discovery and Development of **CCG-203971**

Introduction

CCG-203971 is a second-generation small-molecule inhibitor of the Rho/Myocardin-Related Transcription Factor (MRTF)/Serum Response Factor (SRF) signaling pathway.[1] It was developed as a potential therapeutic agent for fibrosis and metastasis.[2][3] This compound emerged from a medicinal chemistry effort to optimize an earlier inhibitor, CCG-1423, by improving tolerability and removing chemically labile functionalities.[3] **CCG-203971** has demonstrated significant efficacy in preclinical models of fibrotic diseases, including dermal, pulmonary, and intestinal fibrosis, by targeting the transcriptional program that drives myofibroblast activation.[2][4][5] Despite its promising anti-fibrotic activity, the compound's modest potency and poor pharmacokinetic profile have necessitated the development of further optimized analogs.[2][6] This guide provides a comprehensive overview of the discovery, mechanism of action, biological activity, and experimental protocols associated with **CCG-203971**.

Discovery and Chemical Optimization

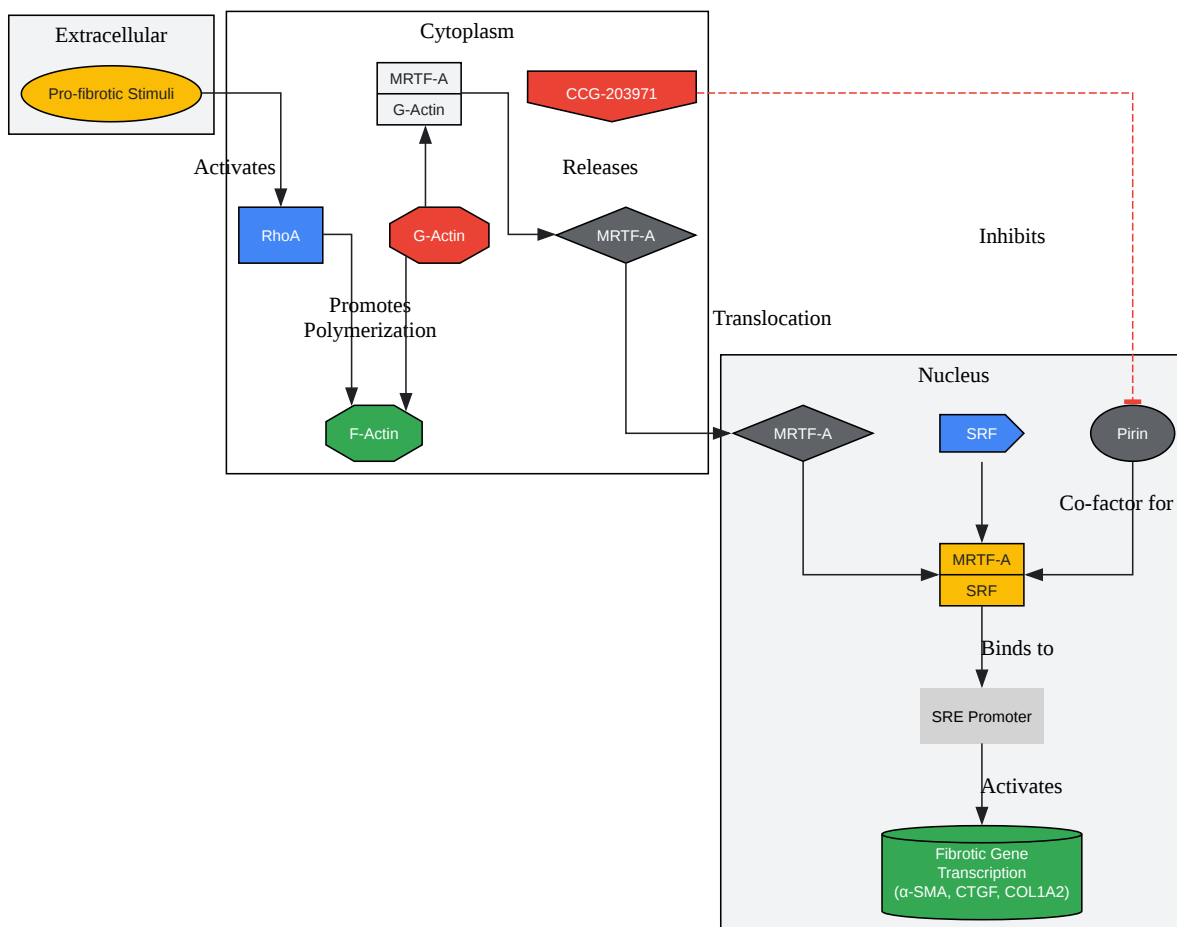
The development of **CCG-203971** originated from its predecessor, CCG-1423, which was the first small-molecule inhibitor identified for the Rho/MRTF/SRF pathway through a cell-based luciferase reporter screen.^{[3][7]} While effective, CCG-1423 contained a potentially reactive N-alkoxybenzamide group. Subsequent structure-activity relationship (SAR) studies led to the creation of nipecotic acid derivatives, including **CCG-203971**, which offered improved in vivo tolerability.^[3]

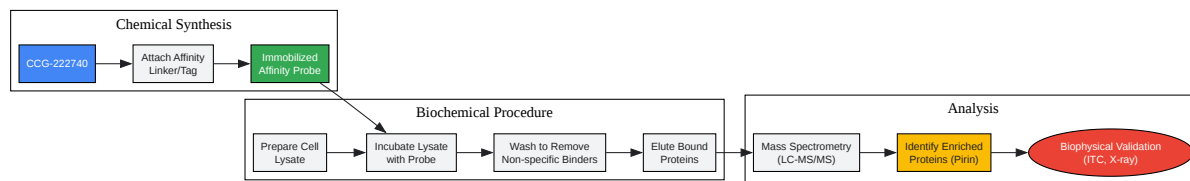
However, **CCG-203971** itself presented challenges, notably poor metabolic stability, with a very short half-life in mouse liver microsomes (1.6 minutes), and modest potency.^{[2][4]} This prompted further medicinal chemistry efforts to enhance its pharmacokinetic properties. These optimizations focused on improving metabolic stability and solubility, leading to the identification of advanced analogs like CCG-222740, CCG-232601, and CCG-257081, which showed significantly increased plasma exposure in mice and, in some cases, superior potency.^{[2][6][8]}

Mechanism of Action

The Rho/MRTF/SRF Signaling Pathway

The Rho/MRTF/SRF pathway is a critical regulator of gene transcription involved in cell migration, proliferation, and the expression of cytoskeletal and fibrotic genes.^[3] The pathway is initiated by the activation of Rho family GTPases, which promotes the polymerization of globular actin (G-actin) into filamentous actin (F-actin). In resting cells, MRTF is sequestered in the cytoplasm by binding to G-actin. The depletion of the cytoplasmic G-actin pool releases MRTF, allowing it to translocate to the nucleus. In the nucleus, MRTF acts as a transcriptional co-activator by binding to Serum Response Factor (SRF), which is bound to Serum Response Element (SRE) promoters on target genes. This MRTF/SRF complex then drives the transcription of genes such as α -smooth muscle actin (α -SMA), connective tissue growth factor (CTGF), and collagen, which are hallmarks of fibrosis.^{[2][4][9]}





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pharmacokinetic Optimization of CCG-203971: Novel Inhibitors of the Rho/MRTF/SRF Transcriptional Pathway as Potential Antifibrotic Therapeutics for Systemic Scleroderma - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Identification of Pirin as a Molecular Target of the CCG-1423/CCG-203971 Series of Antifibrotic and Antimetastatic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- 5. Inhibition of myocardin-related transcription factor/serum response factor signaling decreases lung fibrosis and promotes mesenchymal cell apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Pharmacokinetic optimization of CCG-203971: Novel inhibitors of the Rho/MRTF/SRF transcriptional pathway as potential antifibrotic therapeutics for systemic scleroderma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]

- [8. researchgate.net \[researchgate.net\]](#)
- [9. CCG-203971 | Rho/MKL1/SRF inhibitor | Probechem Biochemicals \[probechem.com\]](#)
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